

Technical Monograph: 1-(2,2,2-Trifluoroethoxy)propan-2-amine

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Compound of Interest

Compound Name: 1-(2,2,2-Trifluoroethoxy)propan-2-amine

Cat. No.: B13225239

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CAS Registry Number: 1221723-04-1 Molecular Formula: C

H

F

NO Molecular Weight: 157.13 g/mol

Executive Summary

1-(2,2,2-Trifluoroethoxy)propan-2-amine is a specialized fluorinated building block increasingly utilized in medicinal chemistry to modulate the physicochemical properties of drug candidates. Characterized by a trifluoroethyl ether moiety linked to a chiral propyl amine backbone, this compound serves as a strategic bioisostere for standard alkoxy amines. Its primary utility lies in basicity modulation (lowering pKa via the electron-withdrawing effect of the CF₃ group) and metabolic stabilization (blocking CYP450-mediated -dealkylation).

This guide provides a comprehensive technical analysis of the compound, detailing a robust, self-validating synthesis protocol, physicochemical profiling, and its application in rational drug design.

Physicochemical Profile

The introduction of the trifluoroethoxy group significantly alters the electronic landscape of the propyl amine scaffold. The strong electron-withdrawing nature of the fluorine atoms, transmitted through the ether linkage, reduces the electron density on the nitrogen atom, thereby lowering its basicity compared to non-fluorinated analogs.

Table 1: Key Technical Specifications

Property	Value / Description	Note
Appearance	Colorless to pale yellow liquid	Hygroscopic; absorbs CO from air.
Boiling Point	~125–130 °C (Predicted)	Higher volatility than non-fluorinated analog due to weak intermolecular forces of C-F bonds.
Density	~1.15 g/mL	Denser than water due to trifluoromethyl group.
pKa (Conjugate Acid)	8.8 – 9.2 (Predicted)	Reduced from ~10.5 (standard alkyl amine) due to inductive effect (of CF ₃ CH ₂ O-).
LogP	~1.1	Enhanced lipophilicity facilitates membrane permeability.
Solubility	Miscible in EtOH, DMSO, DCM, THF	Moderately soluble in water (pH dependent).

Synthesis Protocol: Epoxide Opening & Functional Group Interconversion

While industrial routes may utilize direct reductive amination, the most reliable laboratory-scale method ensures regiochemical control and high purity. This protocol employs a nucleophilic epoxide opening followed by azide displacement, a self-validating workflow where intermediates are easily characterized by NMR.

Mechanistic Pathway

The synthesis relies on the regioselective attack of the trifluoroethoxide anion on the less hindered carbon of propylene oxide (S

2), followed by activation of the resulting secondary alcohol and stereospecific displacement by azide (inversion of configuration if chiral starting material is used).



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Figure 1: Stepwise synthesis pathway ensuring regioselectivity and high yield.

Detailed Experimental Methodology

Step 1: Epoxide Opening (Ether Formation)

- Activation: In a flame-dried 3-neck flask under Argon, suspend Sodium Hydride (60% in oil, 1.1 equiv) in anhydrous THF (5 mL/mmol).
- Alkoxide Formation: Cool to 0°C. Add 2,2,2-Trifluoroethanol (1.0 equiv) dropwise. Caution: H₂ gas evolution.^[1] Stir for 30 min at 0°C until evolution ceases.
- Addition: Add Propylene Oxide (1.2 equiv) dropwise.
- Reaction: Warm to room temperature, then reflux for 4–6 hours.
- Validation: Monitor by TLC (stain with KMnO₄; alcohol oxidizes).
- Workup: Quench with sat. NH₄Cl. Extract with Et₂O. Dry over MgSO₄.

and concentrate.

- Checkpoint:

¹H NMR should show a doublet at ~1.1 ppm (methyl) and a multiplet at ~3.9 ppm (methine proton alpha to OH).

Step 2: Activation (Mesylation)

- Setup: Dissolve the alcohol intermediate in dry DCM (5 mL/mmol). Add Triethylamine (1.5 equiv). Cool to 0°C.^{[1][2]}
- Reaction: Add Methanesulfonyl Chloride (MsCl, 1.2 equiv) dropwise. Stir at 0°C for 1 hour.
- Workup: Wash with cold 1N HCl, then NaHCO₃.
- Dry and concentrate. Use immediately (mesylates can be unstable).

Step 3: Azide Displacement

- Substitution: Dissolve the crude mesylate in anhydrous DMF. Add Sodium Azide (NaN₃, 1.5 equiv).
- Heating: Heat to 60°C for 4–8 hours behind a blast shield.
- Safety: Do not use chlorinated solvents in this step to avoid formation of explosive diazidomethane.
- Workup: Dilute with water, extract with Et₂O.

Step 4: Reduction to Amine

- Hydrogenation: Dissolve the azide in MeOH. Add 10% Pd/C (10 wt%).^[3]
- Reduction: Stir under H₂ balloon (1 atm) for 4 hours.

- Purification: Filter through Celite. Acidify with HCl/dioxane to form the hydrochloride salt (white solid) for long-term storage.

Applications in Drug Discovery

The **1-(2,2,2-trifluoroethoxy)propan-2-amine** motif is not merely a linker; it is a functional tool for optimizing pharmacokinetics (PK).

Basicity Modulation (The Fluorine Effect)

Standard alkyl amines often suffer from high basicity ($pK_a > 10$), leading to high ionization at physiological pH (7.4). This can result in:

- Poor passive membrane permeability.
- High interaction with P-glycoprotein (P-gp) efflux pumps.
- "Phospholipidosis" toxicity risks.[\[4\]](#)

Solution: The trifluoroethoxy group exerts a through-bond electron-withdrawing effect (

for CF

CH

-), lowering the pK_a of the amine by 1–2 log units. This increases the fraction of non-ionized drug at pH 7.4, enhancing CNS penetration and oral bioavailability.

Metabolic Blocking

The ether linkage is a common site for metabolic degradation via CYP450-mediated

-dealkylation.

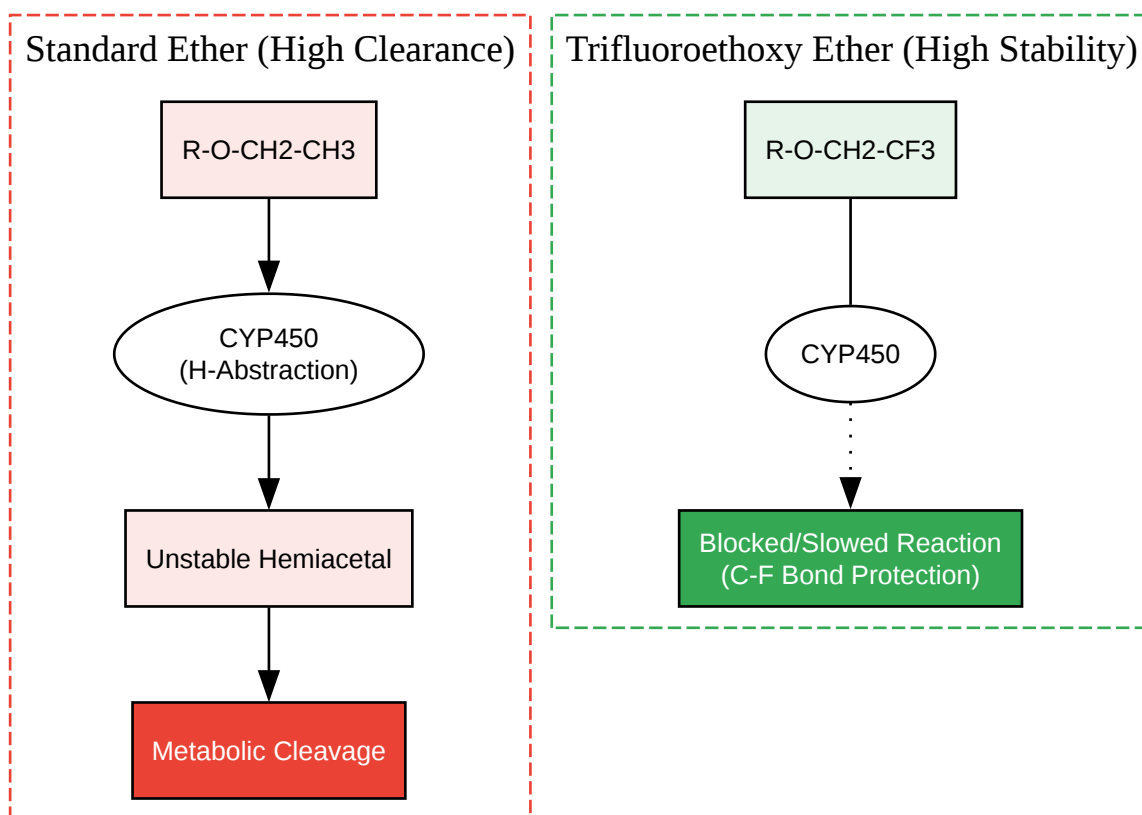
- Standard Ether: R-O-CH

-R'

Unstable Hemiacetal

Cleavage.

- Fluorinated Ether: The C-F bonds sterically and electronically deactivate the adjacent methylene group, making hydrogen abstraction (the rate-limiting step of oxidation) significantly more difficult.



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Figure 2: Comparison of metabolic susceptibility between standard ethoxy and trifluoroethoxy ethers.

Safety & Handling

Hazard Identification

- Corrosivity: As a primary amine, the free base is caustic and can cause skin burns.
- Fluorine Toxicity: While the CF

group is chemically stable, metabolic breakdown (though rare) can release fluoride ions. However, the trifluoroethoxy group is generally considered metabolically robust.

- Reactivity: Incompatible with strong oxidizing agents and acid chlorides (unless acylation is intended).

Storage Protocol

- Form: Store as the Hydrochloride Salt (CAS 1221723-04-1 is often supplied as HCl). The salt is a stable, non-hygroscopic solid.
- Conditions: Keep under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Shelf Life: >2 years if protected from moisture.

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 - **1-(2,2,2-Trifluoroethoxy)propan-2-amine**.[\[5\]](#)
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